

# An In-depth Technical Guide to Cycloeicosane (CAS Number 296-56-0)

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## Compound of Interest

Compound Name: Cycloeicosane

Cat. No.: B12656103

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## Introduction

**Cycloeicosane**, with the CAS number 296-56-0, is a large, saturated cyclic hydrocarbon belonging to the cycloalkane family.<sup>[1][2]</sup> Its twenty-carbon ring structure results in a molecule with considerable conformational flexibility and minimal ring strain compared to smaller cycloalkanes.<sup>[3]</sup> This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and spectral characterization of **cycloeicosane**. Furthermore, it explores the potential, though currently underexplored, applications in drug development and biological systems, drawing parallels with other macrocyclic compounds.

## Chemical and Physical Properties

**Cycloeicosane** is a non-polar, hydrophobic molecule with the chemical formula  $C_{20}H_{40}$ .<sup>[1]</sup> Its properties are characteristic of large alkanes, with a high boiling point and melting point due to significant van der Waals forces. The quantitative physical and chemical properties of **cycloeicosane** are summarized in the tables below.

### Table 1: Physical Properties of Cycloeicosane

Property	Value	Unit
Molecular Weight	280.53	g/mol
Melting Point	61-64	°C
Boiling Point	387.2	°C at 760 mmHg
Density	0.79	g/cm <sup>3</sup>
Refractive Index	1.433	

Data sourced from various chemical databases.

**Table 2: Thermodynamic Properties of Cycloeicosane**

Property	Value	Unit
Standard Enthalpy of Formation (Gas)	-349.5 ± 2.9	kJ/mol
Standard Enthalpy of Combustion (Liquid)	-13235.2 ± 2.5	kJ/mol
Molar Heat Capacity at 298.15 K (Liquid)	496.8	J/(mol·K)

Data sourced from various chemical databases.

## Synthesis and Purification

The synthesis of large cycloalkanes like **cycloeicosane** can be challenging due to the low probability of intramolecular cyclization over intermolecular polymerization.<sup>[4]</sup> However, several methods have been developed to overcome this, with the Acyloin condensation followed by Wolff-Kishner reduction being a classical and effective approach.

## Experimental Protocol: Synthesis of Cycloeicosane via Acyloin Condensation and Wolff-Kishner Reduction

This two-step synthesis first forms the cyclic  $\alpha$ -hydroxyketone (cycloeicosanoin) from a long-chain diester, which is then reduced to the corresponding cycloalkane.

#### Step 1: Acyloin Condensation of Diethyl Eicosanedioate[5][6][7][8][9]

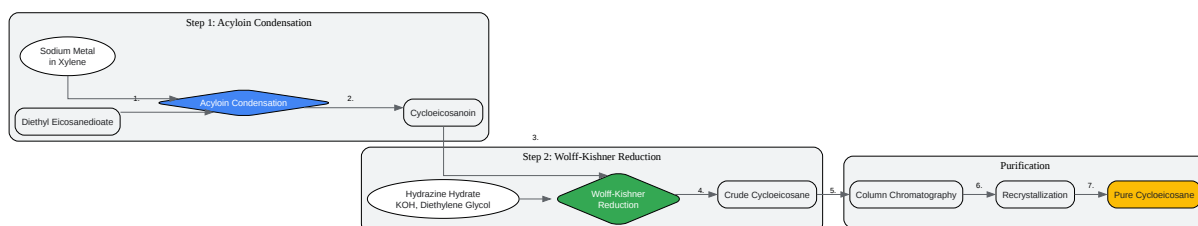
- **Reaction Setup:** A three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel is charged with dry xylene and finely dispersed sodium metal under an inert nitrogen atmosphere.
- **Addition of Diester:** A solution of diethyl eicosanedioate in dry xylene is added dropwise to the stirred suspension of sodium over several hours. The reaction mixture is maintained at reflux temperature. The use of high-dilution techniques can favor the intramolecular cyclization.
- **Workup:** After the reaction is complete (indicated by the consumption of sodium), the mixture is cooled, and the excess sodium is quenched by the careful addition of ethanol, followed by water. The organic layer is separated, washed with dilute acid and then water, and dried over anhydrous sodium sulfate.
- **Isolation of Cycloeicosanoin:** The solvent is removed under reduced pressure to yield the crude cycloeicosanoin, which can be purified by recrystallization or chromatography.

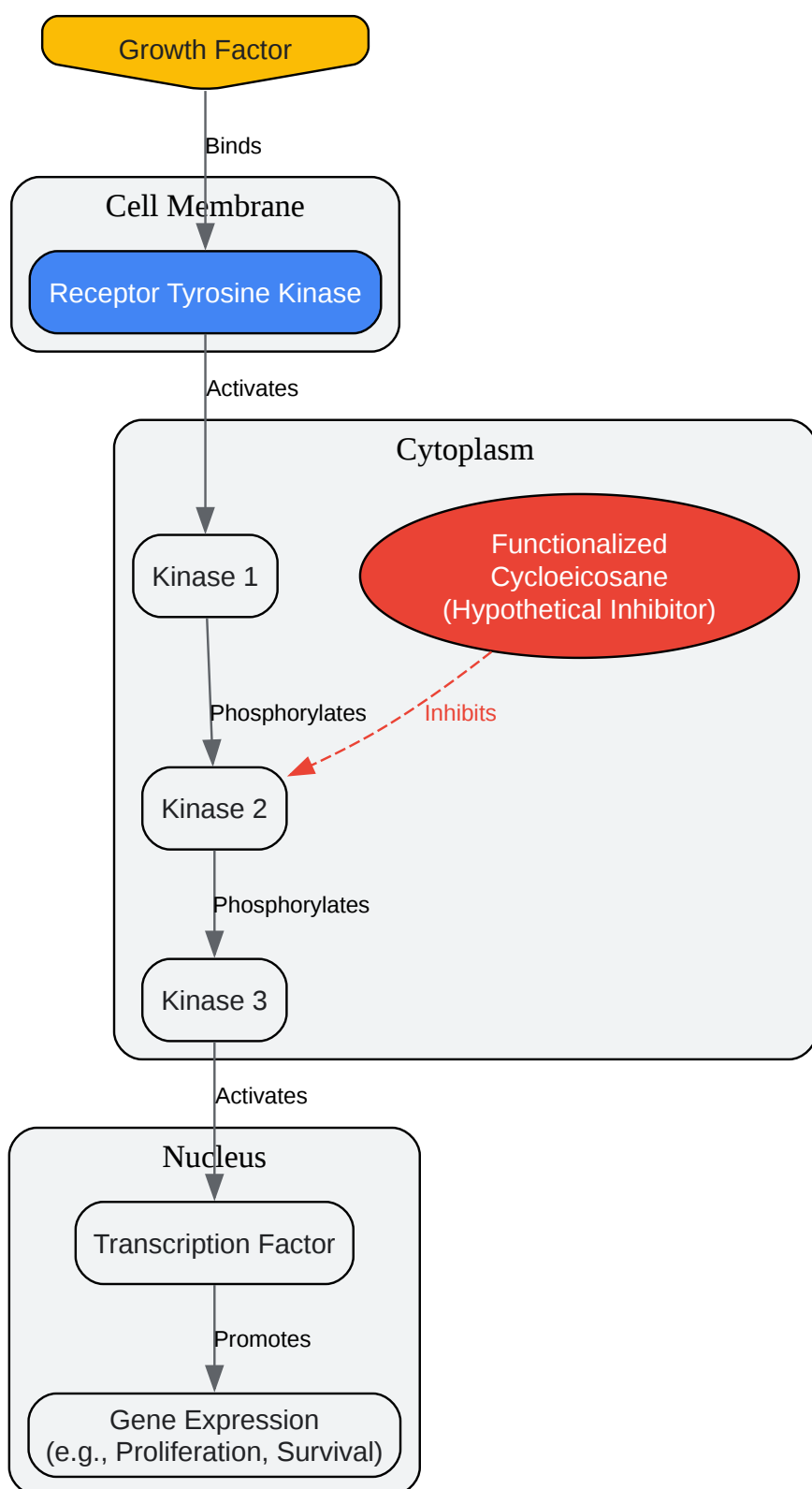
#### Step 2: Wolff-Kishner Reduction of Cycloeicosanoin[10][11][12][13][14]

- **Formation of Hydrazone:** The purified cycloeicosanoin is dissolved in a high-boiling solvent such as diethylene glycol, and hydrazine hydrate is added. The mixture is heated to form the hydrazone intermediate.
- **Reduction:** A strong base, such as potassium hydroxide, is added to the reaction mixture, and the temperature is raised to facilitate the reduction and the evolution of nitrogen gas.
- **Workup:** After cooling, the reaction mixture is diluted with water and extracted with a non-polar solvent like hexane. The organic extract is washed with water, dried, and the solvent is evaporated.
- **Purification of **Cycloeicosane**:** The resulting crude **cycloeicosane** is purified by column chromatography on silica gel followed by recrystallization from a suitable solvent (e.g.,

ethanol/acetone mixture) to yield pure, crystalline **cycloeicosane**.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

## Synthesis Workflow Diagram





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